Precision Analytics for Pyridazine Esters: A Multi-Modal Purity Assessment Protocol

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Compound of Interest

Compound Name:	*5-Methyl-pyridazine-4-carboxylic acid ethyl ester*
CAS No.:	*92929-53-8*
Cat. No.:	*B1317238*

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Executive Summary

Pyridazine esters represent a unique class of nitrogen-rich heterocycles frequently utilized as pharmacophores in drug discovery (e.g., phosphodiesterase inhibitors) and agrochemical synthesis.[1] However, their analytical characterization presents a "double-edged" challenge: the basicity of the pyridazine ring (

) often leads to severe peak tailing in reverse-phase chromatography, while the ester moiety is susceptible to rapid hydrolysis, generating "phantom impurities" during sample preparation.

This Application Note moves beyond generic purity assays to provide a field-tested, multi-modal protocol specifically engineered for pyridazine esters. We integrate UHPLC-MS for impurity profiling, GC-FID for volatile precursors, and quantitative NMR (qNMR) for absolute assay value assignment.

Part 1: The Chemical Context & Strategy

The Pyridazine Challenge

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Unlike simple benzenoid esters, pyridazine esters possess two adjacent nitrogen atoms in the aromatic ring. This creates a localized electron-deficient region and a basic site capable of interacting with residual silanols on HPLC column stationary phases.

Critical Failure Points in Standard Protocols:

- Silanol Interaction: Standard C18 columns often yield broad, tailing peaks due to secondary interactions with the pyridazine nitrogens.
- In-Vial Hydrolysis: Using protic solvents (methanol/water) without pH control can hydrolyze the ester to its corresponding pyridazine carboxylic acid during the autosampler wait time.
- UV Transparency: Some synthetic precursors (e.g., hydrazine hydrate) lack significant chromophores, rendering them invisible to standard UV detection.

Method Selection Workflow

The following decision matrix dictates the analytical approach based on the specific phase of development.

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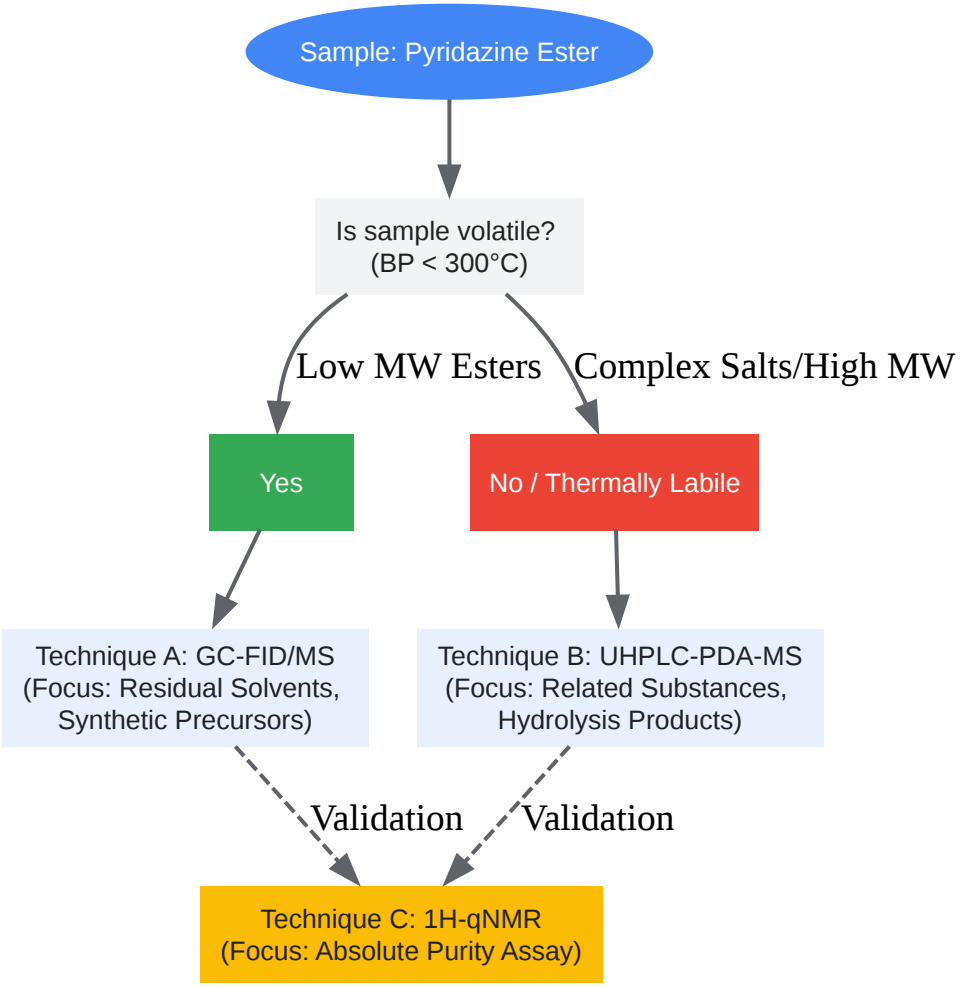

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Figure 1: Analytical workflow for purity assessment. qNMR serves as the orthogonal anchor for absolute quantification.

Part 2: Primary Technique – UHPLC-PDA-MS

This protocol uses a Charged Surface Hybrid (CSH) stationary phase. Unlike traditional C18, CSH particles carry a low-level positive surface charge that electrostatically repels the protonated pyridazine base, effectively eliminating peak tailing without the need for ion-pairing agents.

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	Waters XSelect CSH C18 (2.1 x 100 mm, 2.5 µm)	Positively charged surface repels basic pyridazine, sharpening peaks.
Mobile Phase A	0.1% Formic Acid in Water	Low pH ensures pyridazine is fully protonated ( ).
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Protic organic solvent minimizes back-pressure.
Flow Rate	0.4 mL/min	Optimized for Van Deemter efficiency of 2.5 µm particles.
Column Temp	40°C	Reduces viscosity and improves mass transfer.
Detection	UV @ 254 nm & 220 nm + ESI(+) MS	254 nm for aromatic ring; MS for impurity ID.

Gradient Program

Note: A shallow gradient is required to separate the ester from its hydrolysis product (acid form), which elutes earlier.

- 0.0 min: 5% B
- 1.0 min: 5% B (Isocratic hold to focus analytes)
- 8.0 min: 95% B (Linear ramp)
- 10.0 min: 95% B (Wash)
- 10.1 min: 5% B (Re-equilibration)

Sample Preparation (Crucial Step)

Objective: Prevent in situ hydrolysis of the ester.

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- Diluent: Use 100% Acetonitrile or DMSO. Do not use water or methanol in the sample vial.
- Concentration: Prepare at 0.5 mg/mL.
- Storage: Analyze within 12 hours. If autosampler storage is necessary, maintain at 4°C.

Part 3: Orthogonal Technique – Quantitative NMR (qNMR)

HPLC provides relative purity (% area).[2] For drug development, absolute purity (weight/weight %) is required. qNMR is the superior choice here as it does not require a reference standard of the analyte itself.

Internal Standard (IS) Selection

For pyridazine esters, we avoid acidic standards that might catalyze hydrolysis.

- Recommended IS:Dimethyl Sulfone (DMSO

) or 1,4-Dinitrobenzene.
- Why? They are non-reactive, stable, and their signals (singlets) typically fall in regions (3.0 ppm or 8.4 ppm) distinct from pyridazine protons (typically 7.5–9.5 ppm).

qNMR Protocol

- Solvent: DMSO-

  (Preferred over CDCl

  to prevent volatility errors and improve solubility).
- Relaxation Delay (D1): Set to 60 seconds.
  - Scientific Logic:[3][4][5] Accurate integration requires full relaxation (

). Pyridazine protons have long

    relaxation times.

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- Pulse Angle: 90°.
- Scans: 16 to 64 (for S/N > 150:1).
- Calculation: ngcontent-ng-c3009699313="" _nghost-ng-c3156237429="" class="ng-star-inserted display">

  Where

  = Integral,

  = Number of protons,

  = Molar mass,

  = weighed mass.[6]

Part 4: Impurity Profiling & Troubleshooting

Common Impurities[8]

- Pyridazine-3(or 4)-carboxylic acid: The hydrolysis product. Elutes near the void volume (RT ~ 0.8-1.5 min) in Reverse Phase.
- Hydrazine derivatives: Carryover from synthesis. Detectable via GC-MS or specific colorimetric tests (e.g., PDAB reagent) if HPLC-UV inactive.

Troubleshooting Guide

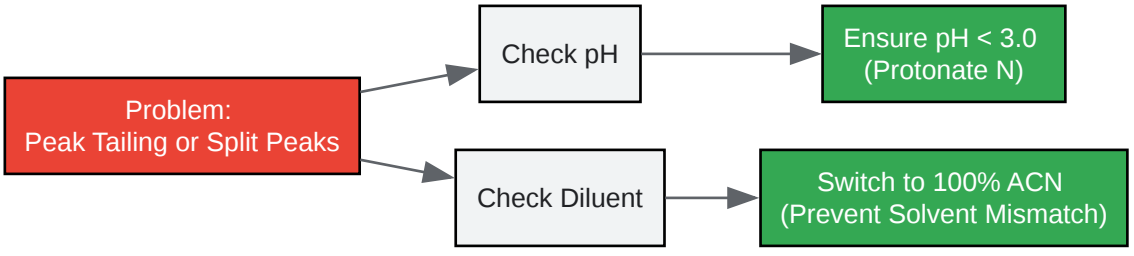

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Figure 2: Rapid troubleshooting logic for chromatographic anomalies.

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